

What is Upadacitinib-d5 and its primary use in research

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Compound of Interest

Compound Name: *Upadacitinib-d5*

Cat. No.: *B15599766*

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Upadacitinib-d5: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Upadacitinib-d5**, a deuterated analog of the Janus kinase (JAK) inhibitor, Upadacitinib. The document outlines its primary application in research, details the mechanism of action of the parent compound, and presents a comprehensive experimental protocol for its use in quantitative analysis.

Introduction to Upadacitinib-d5

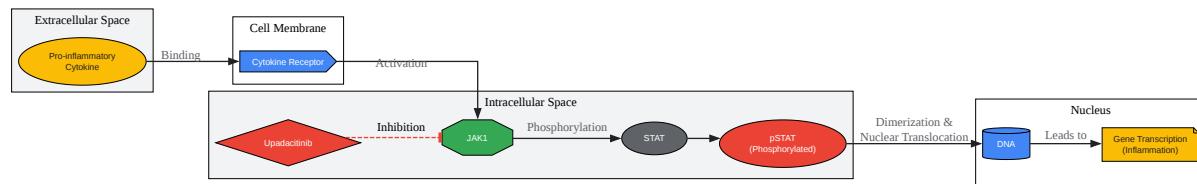
Upadacitinib-d5 is a stable, isotopically labeled form of Upadacitinib, a selective inhibitor of Janus kinase 1 (JAK1).^[1] By incorporating five deuterium atoms, **Upadacitinib-d5** serves as an ideal internal standard for the quantitative analysis of Upadacitinib in biological matrices.^[1] Its primary use in research is to ensure the accuracy and precision of bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), by correcting for variations in sample preparation and instrument response.^[1]

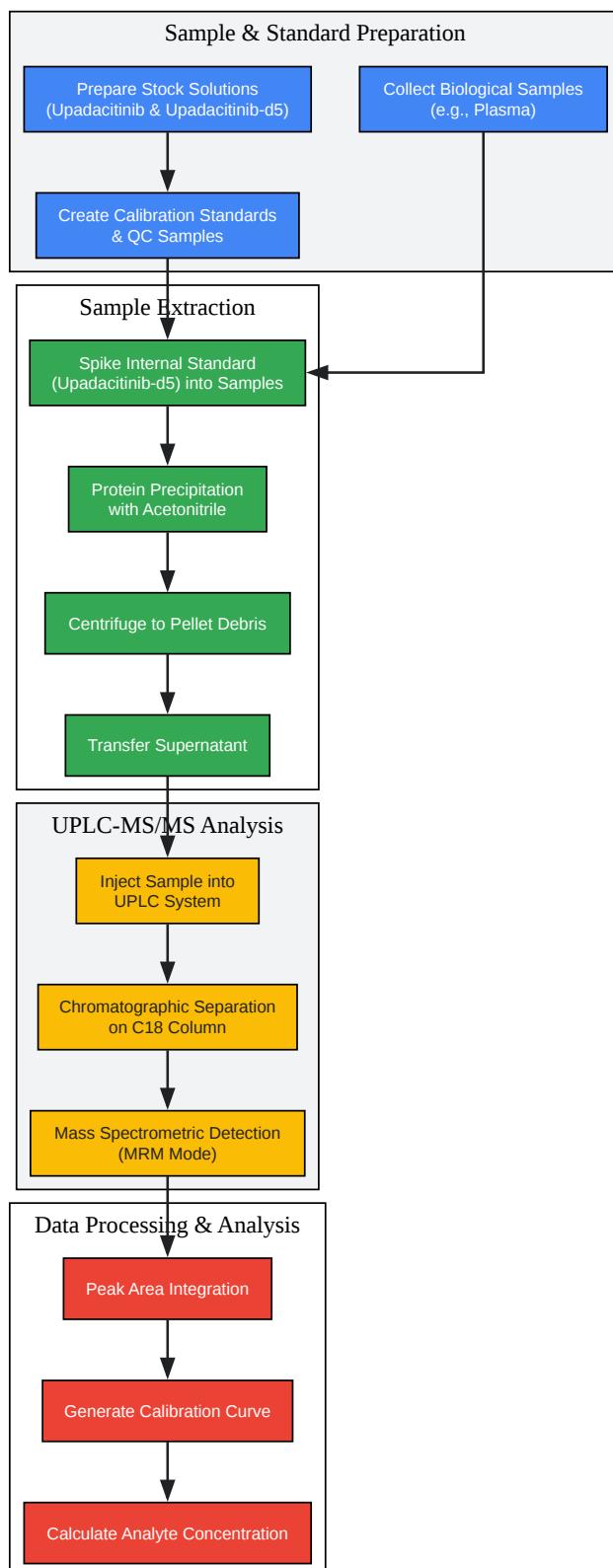
The parent compound, Upadacitinib, is a disease-modifying antirheumatic drug (DMARD) used in the treatment of several autoimmune and inflammatory conditions, including rheumatoid arthritis, psoriatic arthritis, atopic dermatitis, and ulcerative colitis.^{[2][3][4]} Its therapeutic effect

stems from the modulation of the JAK-STAT signaling pathway, a critical cascade in the immune response.[5][6][7][8][9][10]

Mechanism of Action: The JAK-STAT Signaling Pathway

Upadacitinib functions by selectively inhibiting JAK1, an intracellular enzyme that plays a crucial role in the signaling of various pro-inflammatory cytokines.[5][6][7] This inhibition prevents the phosphorylation and activation of Signal Transducers and Activators of Transcription (STATs), which are key downstream proteins.[7][8][9] The blockade of STAT activation ultimately leads to a reduction in the transcription of genes involved in the inflammatory response.[9]



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